

# Application Notes and Protocols for Flometoquin Test Solutions

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## Compound of Interest

Compound Name: *Flometoquin*

Cat. No.: *B1456449*

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These comprehensive application notes provide detailed protocols for the preparation of **Flometoquin** test solutions for various research applications. **Flometoquin** is a novel phenoxy-quinoline insecticide that acts as a potent inhibitor of the mitochondrial electron transport chain.<sup>[1]</sup> Accurate preparation of test solutions is critical for obtaining reliable and reproducible experimental results.

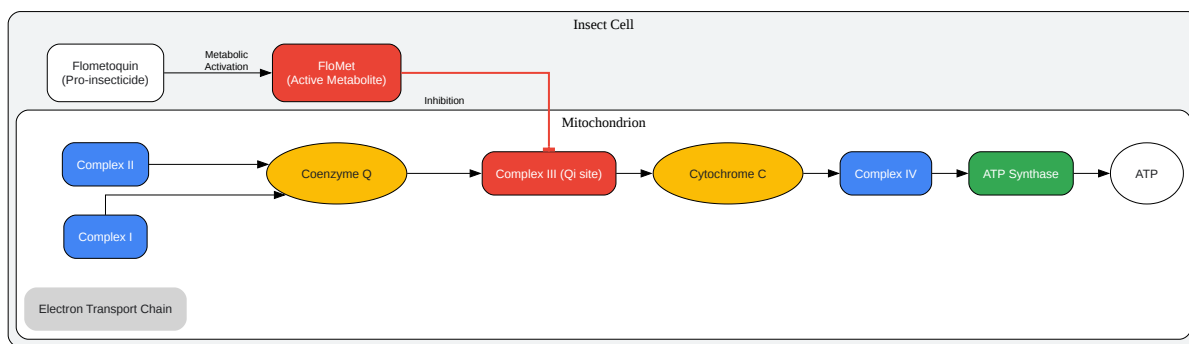
## Chemical and Physical Properties

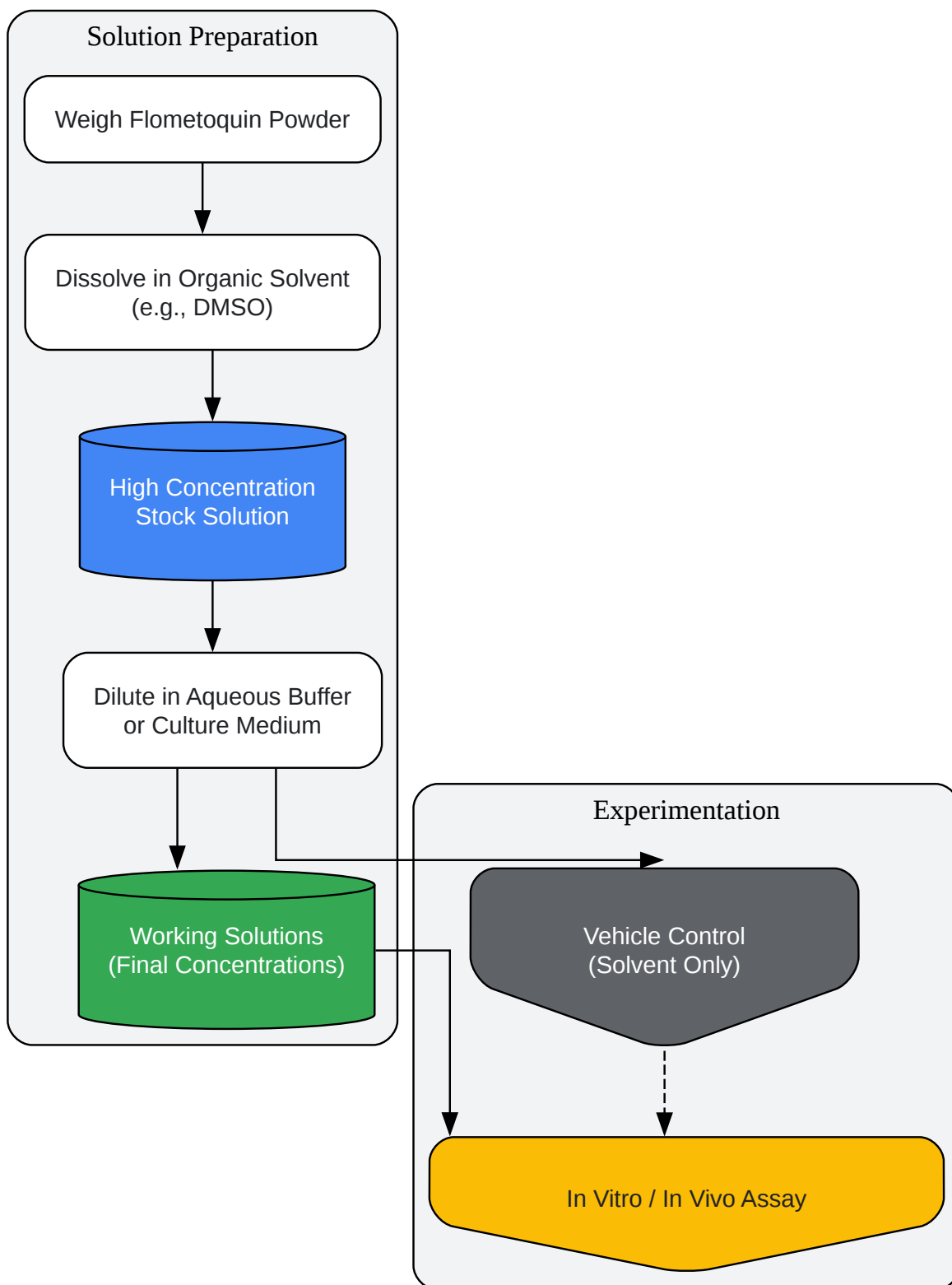
A thorough understanding of **Flometoquin**'s properties is essential for its proper handling and for the preparation of stable and effective test solutions.

Property	Value	Source
Molecular Formula	C <sub>22</sub> H <sub>20</sub> F <sub>3</sub> NO <sub>5</sub>	[1]
Molecular Weight	435.4 g/mol	[2]
Appearance	White to off-white crystalline powder	[3]
Melting Point	115-118°C	[3][4]
Solubility	Poorly soluble in water; Soluble in Chloroform, Dimethyl Sulfoxide (DMSO), Acetone, Ethanol	[3][4]
LogP	5.41	[3]
Stability	Stable under normal conditions; may be sensitive to high temperatures and direct sunlight.[3][5] Photodegradation half-life in water is approximately 0.46-0.47 days.[1]	

## Mechanism of Action and Signaling Pathway

**Flometoquin** is a pro-insecticide that is metabolically converted to its active form, FloMet.[1][6] FloMet specifically targets and inhibits the Qi site of Complex III (ubiquinol-cytochrome c oxidoreductase) in the mitochondrial electron transport chain.[7][8][9] This inhibition disrupts the production of ATP, leading to a rapid knockdown effect in target insects.[1]





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